

Personal protective equipment for handling 1-Ethylcyclohexanol

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Compound of Interest

Compound Name: 1-Ethylcyclohexanol

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Essential Safety and Handling Guide for 1-Ethylcyclohexanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Ethylcyclohexanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks associated with this chemical.

Chemical Properties and Hazards

1-Ethylcyclohexanol is a colorless liquid with a mild, sweet odor.^[1] It is classified as harmful if swallowed and causes serious eye and skin irritation.^{[2][3][4]} Understanding its physical and chemical properties is crucial for safe handling.

Property	Value	Source
CAS Number	1940-18-7	[1][2][5]
Molecular Formula	C ₈ H ₁₆ O	[1][5]
Molecular Weight	128.24 g/mol	[5]
Boiling Point	158 - 165 °C	[5]
Melting Point	30 - 33 °C	[4]
Flash Point	68 °C / 154.4 °F	[2]
Density	0.9226 g/cm ³ (at 25 °C)	[5]
Solubility in Water	7.2 g/L (at 25 °C)	[1][5]

Personal Protective Equipment (PPE)

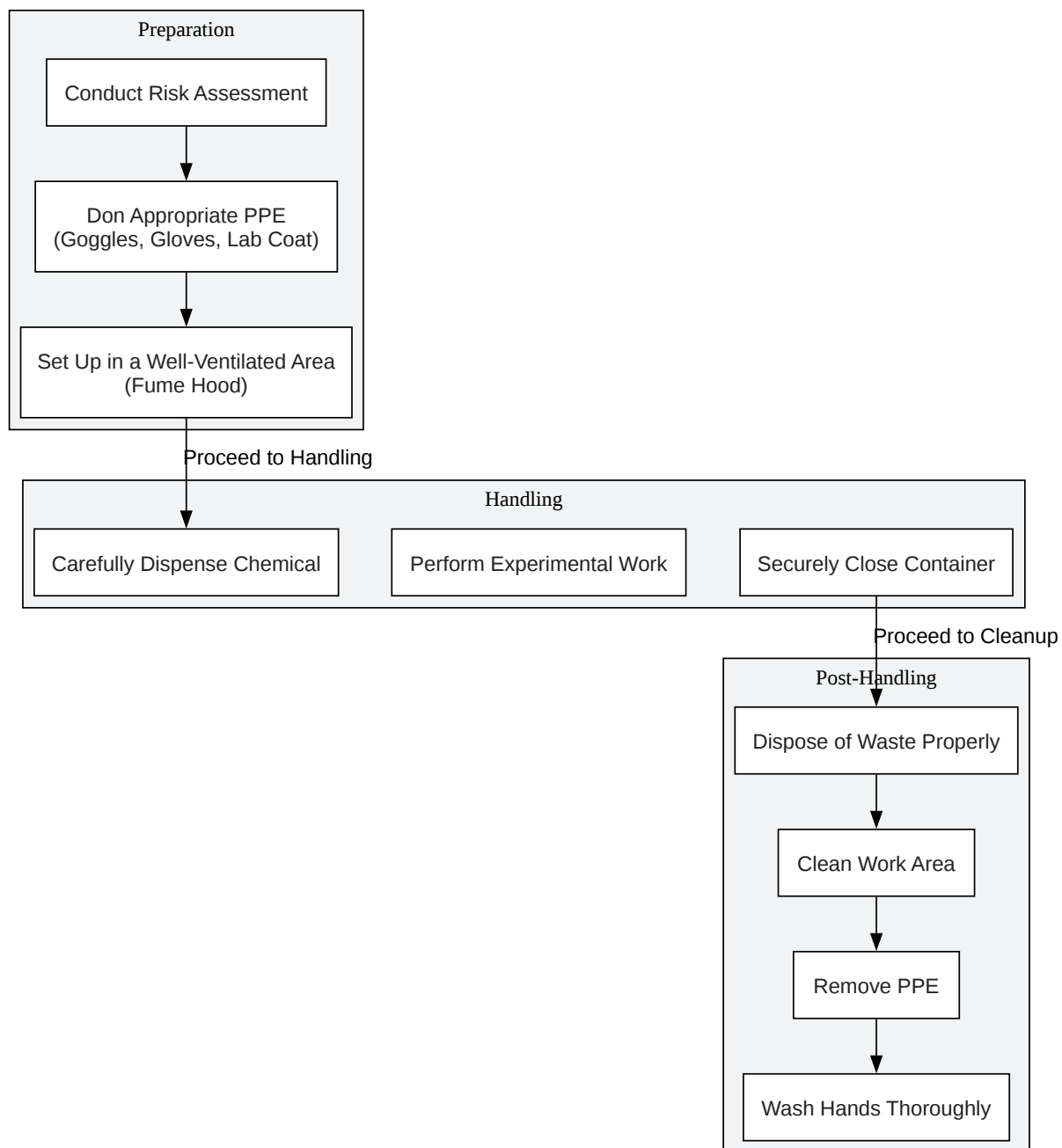
A thorough risk assessment should precede the handling of **1-Ethylcyclohexanol** to ensure appropriate PPE is selected. The following are the minimum recommended PPE.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be necessary when there is a risk of splashing.[6]
- Skin Protection:
 - Gloves: Compatible, chemical-resistant gloves must be worn.[5] Nitrile or neoprene gloves are suitable for protection against alcohols and many chemical solutions.[7] Always inspect gloves for tears or holes before use.
 - Protective Clothing: Wear appropriate protective clothing, such as a lab coat or a one-piece coverall, to prevent skin exposure.[2][5] For larger quantities or in case of a significant spill risk, flame-retardant and antistatic protective clothing is recommended.[4]
- Respiratory Protection:

- Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors.[8][9]
- If a risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[5]
- If the respirator is the sole means of protection, a full-face supplied air respirator should be used.[5]

Standard Operating Procedure

The following diagram outlines the standard procedure for the safe handling of **1-Ethylcyclohexanol** in a laboratory environment.



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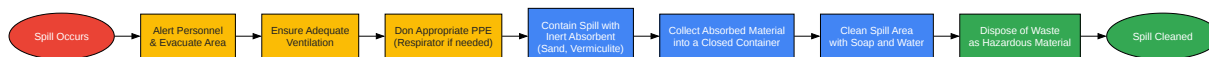
Caption: Standard Operating Procedure for **1-Ethylcyclohexanol**.

Emergency Procedures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[2] Seek medical attention if irritation persists.[1][2]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[2] Remove contaminated clothing and shoes.[5] If skin irritation occurs, get medical advice.[2]
- Inhalation: Remove the victim to fresh air.[5] If not breathing, give artificial respiration.[5][10] If breathing is difficult, give oxygen.[5] Get medical attention if symptoms occur.[2]
- Ingestion: Wash out the mouth with water.[5] Do NOT induce vomiting.[10] Call a physician or poison control center if you feel unwell.[1][2]

In the event of a spill, follow these steps to mitigate the hazard.



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Caption: Workflow for Handling a **1-Ethylcyclohexanol** Spill.

Handling and Storage

- Handling: Wash hands and any exposed skin thoroughly after handling.[2] Do not eat, drink, or smoke when using this product.[1][2] Ensure adequate ventilation, especially in confined areas.[2][8] Keep away from open flames, hot surfaces, and sources of ignition.[2][4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][11] Keep away from heat, sparks, and flame.[2] It is incompatible with acids, bases, and oxidizing agents.[2]

Disposal Plan

All waste materials, including contaminated absorbents from spills and empty containers, must be disposed of in accordance with local, state, and federal regulations.

- Dispose of the contents and container to an approved waste disposal plant.[2]
- Empty containers should be triple rinsed with a suitable solvent, and the rinsate collected for disposal as hazardous waste.[12]
- Do not allow the product to enter drains.[4] Contaminated packaging should be disposed of in the same manner as the product.[11]

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